

A Comprehensive Technical Guide to the Systemic Fungicidal Activity of Oxycarboxin in Plants

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Compound of Interest

Compound Name: Oxycarboxin

Cat. No.: B166467

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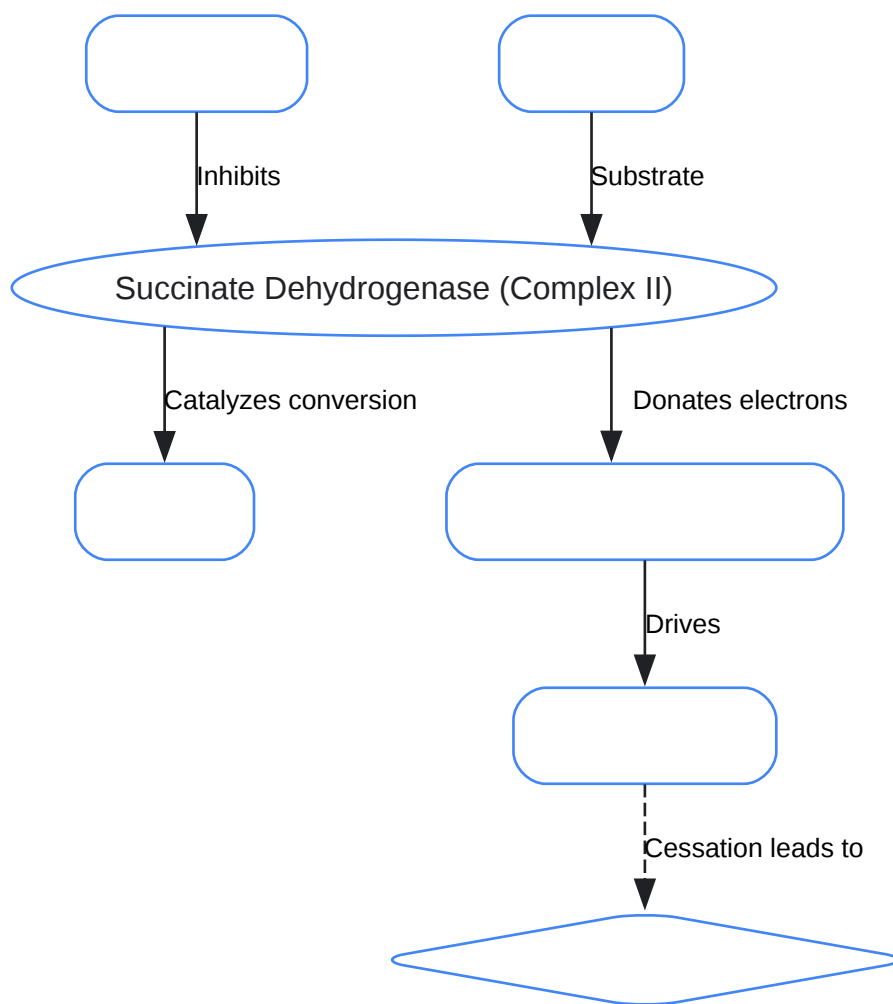
Abstract

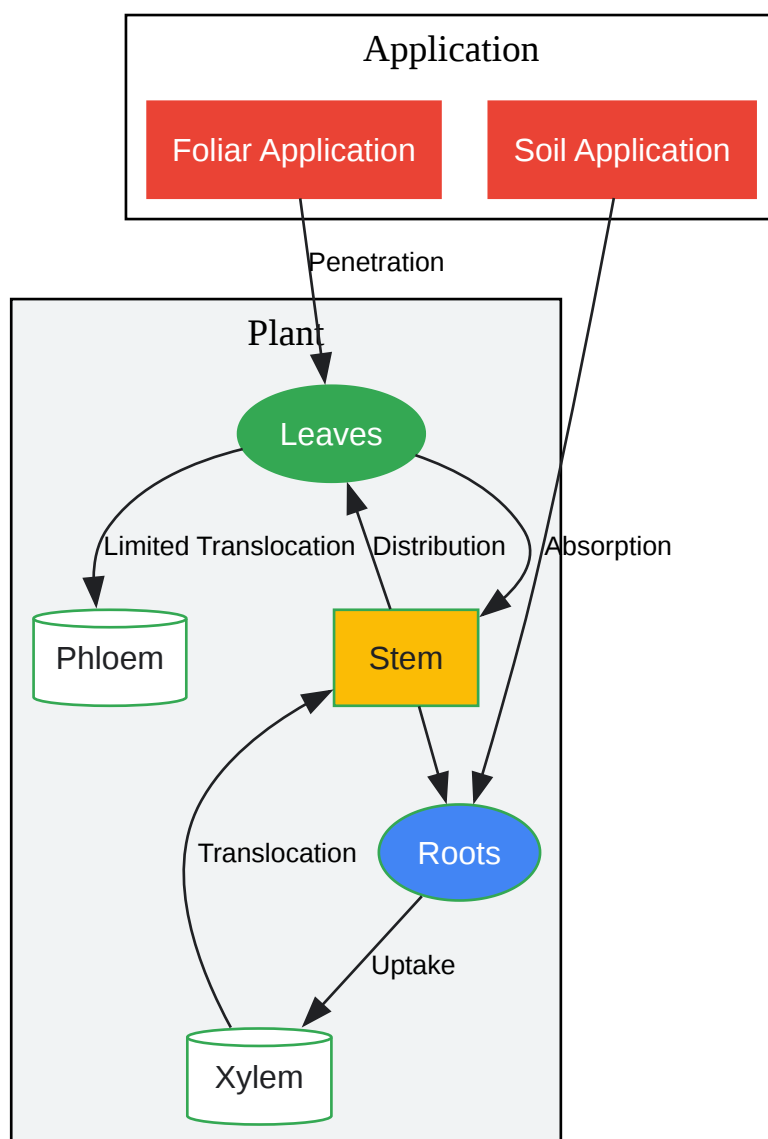
Oxycarboxin, a systemic fungicide belonging to the oxathiin carboxamide group, has been a significant tool in the management of fungal diseases in various crops, particularly those caused by rust and smut fungi. Its efficacy stems from its ability to be absorbed by the plant and translocated within its vascular system, providing both protective and curative action against pathogens. This technical guide provides an in-depth analysis of the systemic fungicidal activity of **oxycarboxin**, detailing its mechanism of action, uptake and translocation within plants, and metabolic fate. The document summarizes key quantitative data on its efficacy, presents detailed experimental protocols for its evaluation, and visualizes the underlying biological and experimental processes.

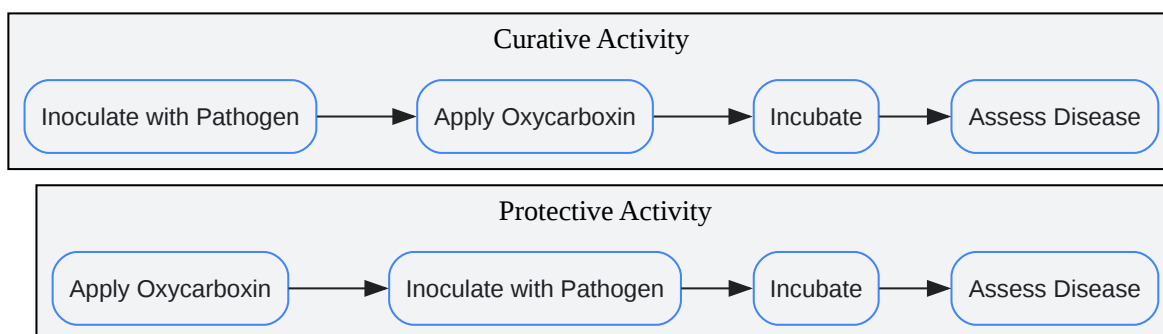
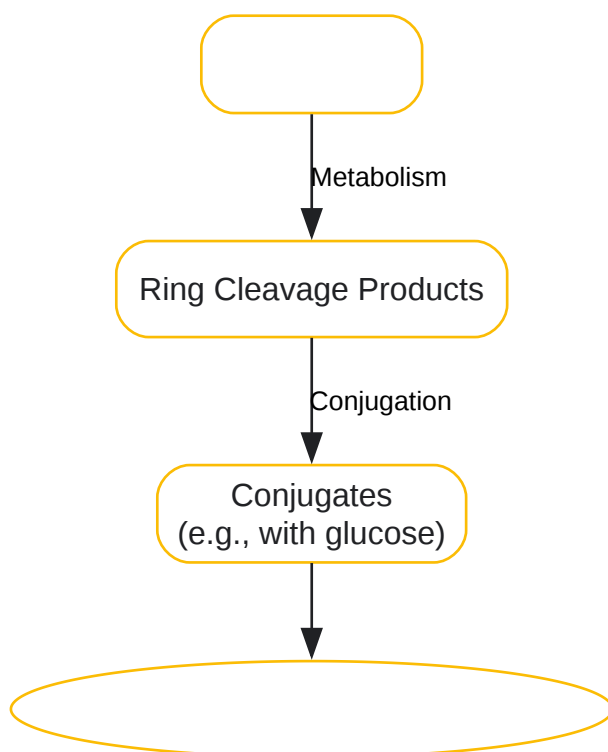
Mechanism of Action

Oxycarboxin's primary mode of action is the inhibition of succinate dehydrogenase (SDH), a crucial enzyme in the mitochondrial electron transport chain (respiratory complex II) of fungi.^[1] By targeting SDH, **oxycarboxin** disrupts the tricarboxylic acid (TCA) cycle and cellular respiration, leading to a cessation of energy production and ultimately, fungal cell death.^[1]

The following diagram illustrates the signaling pathway of **oxycarboxin**'s inhibitory action on succinate dehydrogenase.







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References

- 1. pubs.acs.org [pubs.acs.org]
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